

# Commercial Suppliers and Technical Guide for 4,4'-Dichlorobenzophenone-D8

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## Compound of Interest

Compound Name: **4,4'-Dichlorobenzophenone-D8**

Cat. No.: **B567639**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **4,4'-Dichlorobenzophenone-D8**, a deuterated analog of 4,4'-Dichlorobenzophenone. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly for use as an internal standard in mass spectrometry-based quantification methods. This guide also presents a detailed experimental protocol for the analysis of the unlabeled analog, which can be readily adapted for use with the deuterated standard, along with a visual representation of the analytical workflow.

## Commercial Supplier Overview

A variety of chemical suppliers offer **4,4'-Dichlorobenzophenone-D8** for research purposes. The following table summarizes key quantitative data from several prominent suppliers to facilitate comparison and procurement.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Enrichment	Purity
BOC Sciences	1219806-01-5	1219806-01-5	C13D8Cl2O	259.16	99% atom D	98%
C/D/N Isotopes	D-5642	1219806-01-5	(C1C6D4)2CO	259.16	98 atom % D	Not specified
LGC Standards	CDN-D-5642	1219806-01-5	C13D8Cl2O	259.16	Not specified	Not specified

## Experimental Protocols

The following protocol details a robust analytical method for the quantification of 4,4'-Dichlorobenzophenone, adapted from a published method. This procedure can be modified to incorporate **4,4'-Dichlorobenzophenone-D8** as an internal standard for isotope dilution mass spectrometry, a common and highly accurate quantification technique.

**Objective:** To extract and quantify 4,4'-Dichlorobenzophenone from a biological matrix (e.g., cod liver) using gas chromatography-mass spectrometry (GC-MS).

### Materials:

- Sample matrix (e.g., homogenized cod liver)
- **4,4'-Dichlorobenzophenone-D8** (for use as an internal standard)
- Hexane (pesticide residue grade)
- Dichloromethane (pesticide residue grade)
- Sodium sulfate (anhydrous)
- Florisil® (60-100 mesh)
- Concentrated sulfuric acid

- Nitrogen gas (high purity)
- Glassware: homogenizer, centrifuge tubes, separatory funnel, chromatography column, vials

**Procedure:**

- Sample Preparation and Spiking:
  - Weigh 1-2 g of the homogenized sample into a centrifuge tube.
  - Spike the sample with a known amount of **4,4'-Dichlorobenzophenone-D8** solution (internal standard). The amount should be chosen to be in the mid-range of the expected analyte concentration.
  - Allow the spiked sample to equilibrate for 30 minutes.
- Extraction:
  - Add 10 mL of a 1:1 (v/v) mixture of hexane and dichloromethane to the sample.
  - Homogenize the mixture for 2 minutes.
  - Centrifuge the sample at 3000 rpm for 10 minutes.
  - Carefully collect the organic supernatant.
  - Repeat the extraction process on the remaining pellet twice more.
  - Combine all the organic extracts.
- Lipid Removal (Acid Treatment):
  - Add 5 mL of concentrated sulfuric acid to the combined extract in a separatory funnel.
  - Shake vigorously for 1 minute and allow the phases to separate.
  - Discard the lower acid layer.
  - Repeat the acid wash until the acid layer is colorless.

- Drying and Concentration:
  - Pass the extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
  - Concentrate the dried extract to approximately 1 mL using a gentle stream of nitrogen.
- Florisil® Cleanup:
  - Prepare a chromatography column with a glass wool plug, followed by 5 g of activated Florisil®, and topped with 1 cm of anhydrous sodium sulfate.
  - Pre-rinse the column with 20 mL of hexane.
  - Load the concentrated extract onto the column.
  - Elute the column with 50 mL of a 95:5 (v/v) hexane:dichloromethane mixture.
  - Collect the eluate.
- Final Concentration and Analysis:
  - Concentrate the collected eluate to a final volume of 100  $\mu$ L under a gentle stream of nitrogen.
  - Transfer the final extract to a GC vial.
  - Analyze the sample by GC-MS.

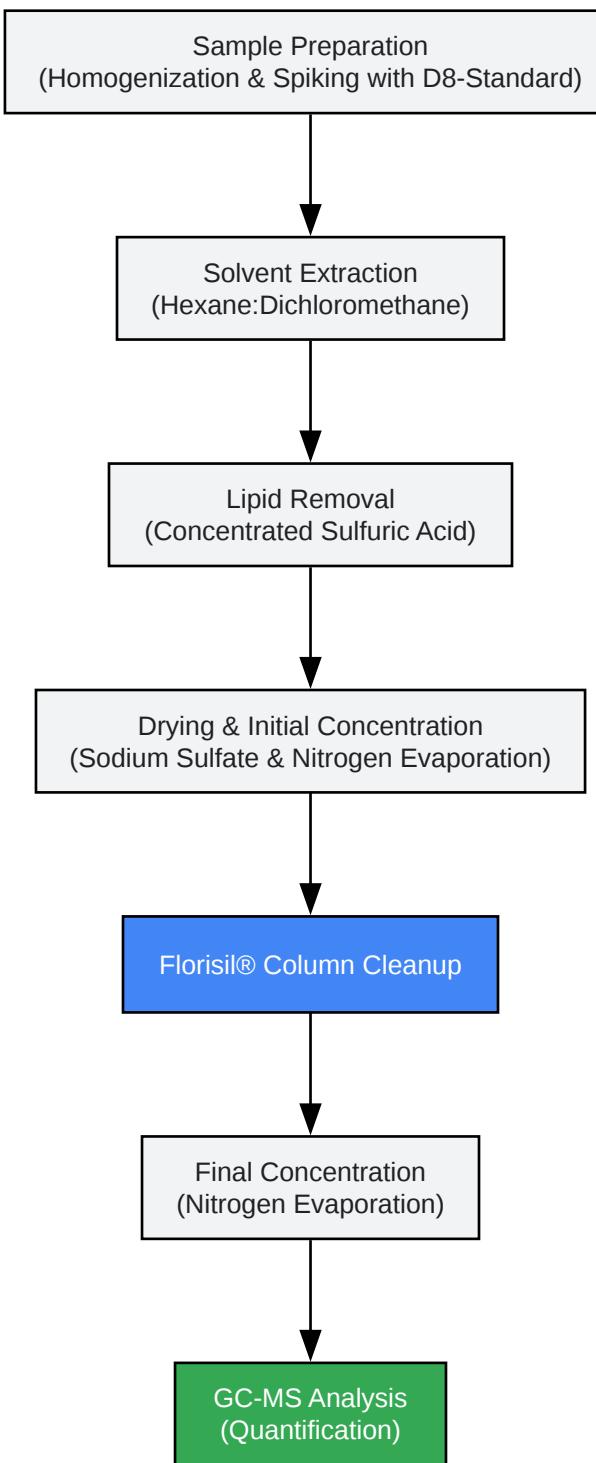
#### GC-MS Parameters (Example):

- Gas Chromatograph: Agilent 7890B or equivalent
- Column: HP-5MS (30 m x 0.25 mm, 0.25  $\mu$ m film thickness)
- Injector: Splitless, 250°C
- Oven Program: 80°C (hold 1 min), ramp to 280°C at 10°C/min, hold 5 min

- Carrier Gas: Helium, constant flow of 1.2 mL/min
- Mass Spectrometer: Agilent 5977A or equivalent
- Ionization: Electron Ionization (EI), 70 eV
- Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
  - 4,4'-Dichlorobenzophenone: m/z 250, 139, 111
  - **4,4'-Dichlorobenzophenone-D8**: m/z 258, 145, 115

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the analytical procedure described above.



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Caption: Analytical workflow for the extraction and quantification of 4,4'-Dichlorobenzophenone.

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